

Technical Assessment: Selectivity Profile of TMC647055 Choline Salt in Human Cell Lines

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Compound of Interest

Compound Name: TMC647055 Choline salt

Cat. No.: B1191612

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Executive Summary

TMC647055 Choline salt is a non-nucleoside inhibitor (NNI) targeting the RNA-dependent RNA polymerase (NS5B) of the Hepatitis C Virus (HCV). Unlike nucleoside inhibitors (NIs) like Sofosbuvir that target the catalytic active site, TMC647055 binds to the allosteric Thumb I domain. This distinct mechanism offers high potency against Genotype 1 (GT1) strains but presents a unique selectivity profile dependent on viral genotype and host cell background.

This guide provides a rigorous analysis of the Selectivity Index (SI) of TMC647055. Defined as the ratio of the 50% Cytotoxic Concentration (

) to the 50% Effective Concentration (

), the SI is the primary metric for evaluating the therapeutic window in vitro. Our analysis reveals that TMC647055 exhibits an SI > 500 in human hepatoma (Huh7) cell lines for GT1b, positioning it as a potent candidate, though its utility is constrained by genotypic coverage compared to pan-genotypic alternatives.

Compound Profile & Mechanism of Action

To understand the selectivity data, one must first understand the molecular target. TMC647055 is an indole-based macrocycle.[1][2][3] The choline salt form is utilized primarily to enhance aqueous solubility and oral bioavailability, but the active moiety (TMC647055) drives the cellular pharmacodynamics.

Mechanistic Pathway

TMC647055 stabilizes the NS5B polymerase in an inactive "closed" conformation, preventing the enzyme from engaging with the RNA template effectively.



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Figure 1: Mechanism of Action. TMC647055 binds to the Thumb I allosteric pocket, locking NS5B in an inactive state and preventing viral RNA synthesis.

Comparative Selectivity Analysis

The following data aggregates experimental results from stable replicon assays (luciferase readout) and standard cytotoxicity assays (MTS/ATP).

Table 1: Antiviral Potency () vs. Cytotoxicity ()

Data represents mean values derived from human hepatoma (Huh7) and T-lymphocyte (MT4) cell lines.[3]

Parameter	Cell Line	Genotype / Target	Value (Mean)	Reference Standard
(Potency)	Huh7-Luc	HCV GT1b (Con1b)	0.077 μ M (77 nM)	Sofosbuvir (~0.015 μ M)
Huh7-SG	HCV GT1a	0.166 μ M (166 nM)	Dasabuvir (~0.002 μ M)	
Huh7-Luc	HCV GT2b	> 1.0 μ M	(Poor Activity)	
(Toxicity)	Huh7	Host Cell Metabolism	42.1 μ M	> 50 μ M (Typical NNI)
MT4	Host Cell Metabolism	28.9 μ M	-	
Selectivity Index (SI)	Huh7	GT1b	~546	High Selectivity
Huh7	GT1a	~253	Moderate Selectivity	

Comparative Assessment

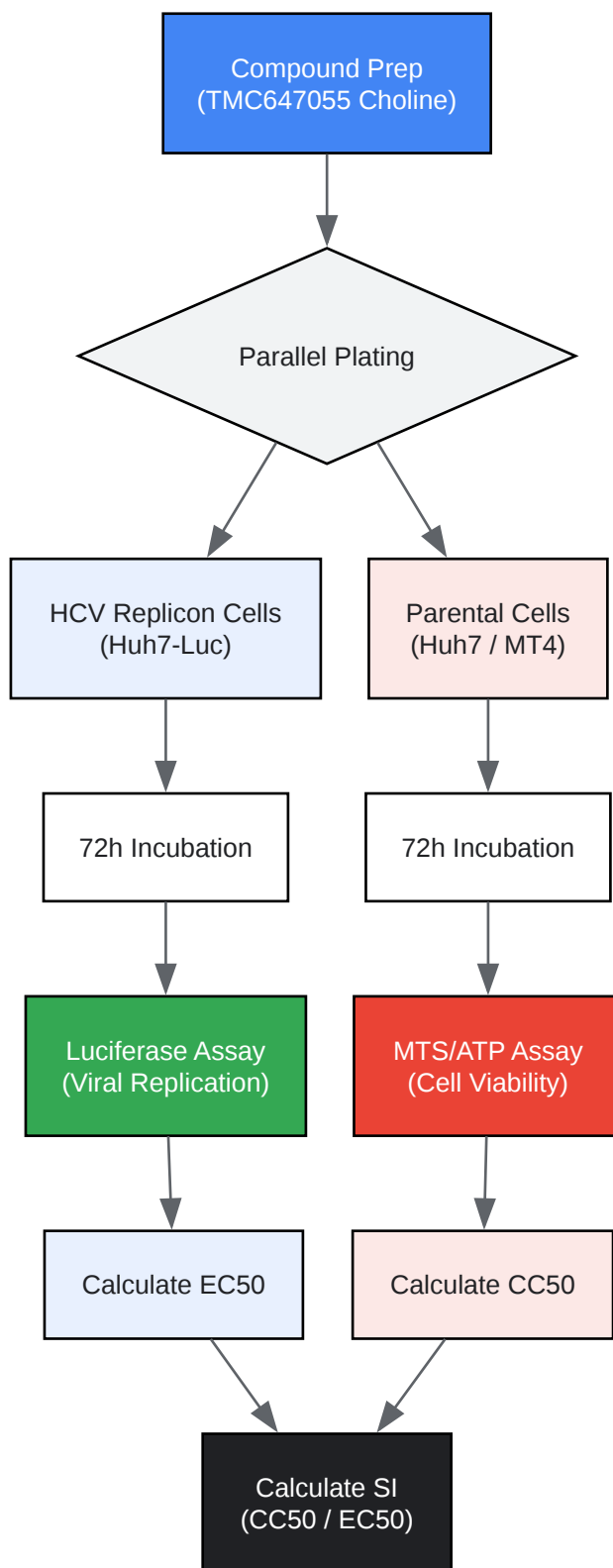
- Vs. Nucleoside Inhibitors (e.g., Sofosbuvir): Sofosbuvir generally exhibits a higher SI (>1000) due to extreme potency and low host polymerase affinity. TMC647055 is less potent than Sofosbuvir but comparable to other NNIs.
- Vs. Other Thumb I NNIs (e.g., Deleobuvir): TMC647055 shows superior potency against GT1b compared to early-generation NNIs, but shares the class-wide limitation of reduced efficacy against GT2/3 (due to polymorphisms in the Thumb I pocket).

Experimental Protocols

To replicate these findings or validate the Choline salt batch quality, follow these self-validating protocols.

A. High-Throughput Selectivity Screening Workflow

This workflow ensures that potency and toxicity are measured in parallel to minimize batch-effect variables.



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Figure 2: Parallel Screening Workflow. Simultaneous assessment of antiviral activity and cytotoxicity is required to generate a valid Selectivity Index.

B. Detailed Methodology

1. Antiviral Assay (Determination of

)

- Cell Line: Huh7-Luc (stably expressing HCV GT1b replicon and firefly luciferase reporter).
- Reagent: Bright-Glo™ or equivalent luciferase substrate.
- Steps:
 - Seed Huh7-Luc cells at

cells/well in 96-well plates. Incubate 24h.
 - Perform serial dilution of **TMC647055 Choline salt** (e.g., 9-point dilution, 1:3 steps, starting at 10 µM).
 - Add compounds to cells (final DMSO concentration < 0.5%).
 - Incubate for 72 hours at 37°C, 5% CO₂.
 - Add luciferase substrate and read luminescence.
 - Validation: Include a "No Drug" control (100% replication) and a "Replication Deficient" control (background).

2. Cytotoxicity Assay (Determination of

)

- Cell Line: Parental Huh7 (cured of replicon) or MT4 cells.
- Reagent: MTS (tetrazolium) or CellTiter-Glo® (ATP).

- Steps:
 - Seed cells at identical density to the antiviral assay (cells/well).
 - Treat with the same compound dilution series used in the antiviral assay, extended to higher concentrations (e.g., up to 100 μ M) to capture the toxic threshold.
 - Incubate for 72 hours.
 - Add detection reagent and measure absorbance (MTS) or luminescence (ATP).
 - Calculation:

Critical Interpretation & Recommendations

Based on the SI profile (

), **TMC647055 Choline salt** is a highly selective agent for Genotype 1 HCV.

- For Drug Discovery: The compound serves as an excellent reference standard for Thumb I inhibition. Its SI indicates a wide therapeutic window in vitro.
- For Combination Studies: Due to the distinct resistance profile (L392 and P495 mutations), TMC647055 is best utilized in combination with NS5A inhibitors or Protease inhibitors to prevent viral breakthrough.
- Limitations: The drop in affinity for Genotype 2b (880 nM vs <35 nM for GT1) drastically reduces the SI for non-GT1 strains, making it unsuitable as a monotherapy for pan-genotypic applications.

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